

Technical Support Center: GSK864 & DMSO Quality

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Compound of Interest

Compound Name: GSK864

Cat. No.: B15615485

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This technical support guide provides troubleshooting advice and answers to frequently asked questions regarding the use of the mutant IDH1 inhibitor, **GSK864**, with a specific focus on the critical impact of dimethyl sulfoxide (DMSO) quality on experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: Why is it critical to use fresh, high-purity DMSO when preparing **GSK864** stock solutions?

A1: Using fresh, high-purity (anhydrous) DMSO is crucial for several reasons. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly decrease the solubility of compounds like **GSK864**, leading to precipitation and an inaccurate stock concentration. Furthermore, prolonged storage or improper handling can lead to DMSO degradation, introducing impurities that may cause off-target effects or direct cytotoxicity in your experiments.

Q2: What are the signs that my DMSO may be old or contaminated?

A2: Several signs can indicate compromised DMSO quality:

- **Crystallization at Room Temperature:** Pure DMSO freezes at approximately 18.5°C. If your DMSO is liquid below this temperature, it likely contains water, which lowers its freezing point.
- **Visible Particulates or Discoloration:** High-quality DMSO should be a clear, colorless liquid. Any visible particles or yellowing may suggest contamination or degradation.
- **Unusual Odor:** While pure DMSO is odorless, its degradation product, dimethyl sulfide (DMS), has a strong, unpleasant garlic-like smell.
- **Reduced Solubility of Compounds:** If you experience difficulty dissolving **GSK864** at concentrations that were previously successful, your DMSO may have absorbed water.

Q3: How can old or degraded DMSO impact my experimental results with **GSK864**?

A3: Using compromised DMSO can lead to several critical issues:

- **Inaccurate Dosing:** If **GSK864** precipitates in a stock solution due to water in the DMSO, the actual concentration delivered to your cells will be lower than calculated, leading to misleading IC50 values and efficacy assessments.
- **Lack of Reproducibility:** Variability in DMSO quality between experiments or even between aliquots can be a major source of inconsistent results.
- **Cellular Artifacts:** DMSO and its degradation products (e.g., methanesulfonic acid, formaldehyde) can independently affect cell health and signaling pathways. This can confound your results, making it impossible to distinguish the effects of **GSK864** from the effects of the solvent impurities. At concentrations as low as 0.1%, DMSO has been shown to cause transcriptional, translational, and epigenetic changes.

Q4: What are the best practices for storing and handling DMSO in the lab?

A4: To maintain the integrity of your DMSO, follow these storage guidelines:

- **Use the Original Container:** Store DMSO in its original, airtight glass container. Certain plastics can be degraded by DMSO, leading to leaching of contaminants.

- **Protect from Light and Moisture:** Keep the container tightly sealed and store it in a cool, dry, and dark place away from direct sunlight.
- **Aliquot for Use:** For high-frequency use, consider aliquoting the DMSO into smaller, single-use glass vials under sterile conditions to prevent repeated exposure of the main stock to air and moisture.
- **Room Temperature Storage:** Store liquid DMSO at a stable room temperature (15-30°C). While freezing is acceptable, repeated freeze-thaw cycles should be avoided as they can introduce moisture through condensation.

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **GSK864** that may be related to DMSO quality.

Problem	Possible Cause	Recommended Solution
Precipitation in GSK864 Stock Solution	The DMSO has absorbed water, reducing the solubility of GSK864.	Discard the solution. Prepare a fresh stock solution using a new, unopened bottle of high-purity, anhydrous DMSO. Consider sonicating briefly to aid dissolution if needed.
Inconsistent / Non-Reproducible Results	The quality of DMSO varies between experiments. Degradation of the GSK864 stock solution over time.	Standardize your procedure. Always use fresh DMSO from the same supplier. Prepare fresh stock solutions of GSK864 regularly and avoid long-term storage at -20°C, where it may only be stable for one month. For longer-term storage, -80°C is recommended.

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